

# High-Purity L-Carnitine-13C Chloride: Technical Sourcing & Application Guide

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## Compound of Interest

Compound Name: *L-Carnitine-13C Chloride*

Cat. No.: *B1152015*

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## Abstract

This technical guide provides a comprehensive analysis of commercial sources, critical quality attributes (CQAs), and application protocols for **L-Carnitine-13C Chloride**, a premium stable isotope-labeled internal standard (SIL-IS).[1] Designed for researchers in metabolomics, clinical diagnostics (Newborn Screening), and pharmacokinetic studies, this document synthesizes supplier data with field-proven handling methodologies to ensure analytical rigor in LC-MS/MS workflows.[1]

## Technical Core: The Isotope Advantage

In quantitative mass spectrometry, the choice of internal standard is the single most critical variable affecting accuracy. While deuterated standards (d3, d9) are common, Carbon-13 (

) labeled L-Carnitine offers distinct advantages for high-precision assays.[1]

## Why -Chloride?

- Elimination of Isotope Effects: Deuterium (

) can alter the physicochemical properties of a molecule, occasionally causing a retention time shift in high-resolution chromatography (the "deuterium isotope effect").[1]

labels, being heavier but chemically identical in bonding strength, ensure perfect co-elution with the endogenous analyte, minimizing matrix effect variances.

- Biological Stability:

labels on the carnitine backbone or N-methyl groups are non-exchangeable in biological matrices, unlike labile protons/deuterons.[1]

- Chloride Salt Form: The chloride salt (

) provides superior solubility in aqueous mobile phases and biological fluids compared to the zwitterionic inner salt, ensuring rapid equilibration during sample preparation.[1]

## Structural Specifications

- Chemical Name: L-Carnitine-(

-labeled) Hydrochloride[1][2][3]

- Common Labeling:

-trimethyl-

(Mass shift +3 Da) or Backbone-1-(

) (Mass shift +1 Da).[1]

- Target Isotopic Purity:

atom %

[1][3][4]

- Chiral Purity:

L-isomer (D-isomer is biologically inactive and a potential interference).[1]

## Commercial Supplier Landscape

The following table summarizes verified commercial sources for high-purity L-Carnitine-13C and related isotopologues.

Table 1: Supplier Comparison for L-Carnitine Isotopologues

Supplier	Product Variant	Labeling	Purity Specs	Catalog / Ref	Best For
Clearsynth	L-Carnitine-13C Chloride	Unspecified (likely Methyl- )	>98% Chem / >99% Iso	CS-T-96990	Direct sourcing of the specific Chloride salt form.[1]
Sigma-Aldrich (Merck)	L-Carnitine-(trimethyl- )	Trimethyl-	(Inner Salt)	708362	General metabolomics ; requires acidification to form salt. [1]
Cambridge Isotope Labs (CIL)	L-Carnitine HCl (Methyl-D3)	Methyl-	98%	DLM-1871	Standard Clinical MS (Cost-effective alternative). [1]
Toronto Research Chemicals (TRC)	Succinyl-L-Carnitine-	Methyl-	97%	S688832	Acyl-carnitine profiling; parent hydrolysis required.
Cayman Chemical	L-Carnitine-Chloride	Methyl-		26569	Routine internal standard use. [1]

“

*Analyst Note: While CIL and Cayman dominate the deuterated market, Clearsynth is one of the few suppliers explicitly listing the*

*Chloride form as a standard catalog item. For Sigma products listed as "Inner Salt," researchers must account for stoichiometry when preparing stock solutions.*

## Critical Quality Attributes (CQA) & Validation

When sourcing this material, the Certificate of Analysis (CoA) must be audited for the following three pillars of integrity.

### Isotopic Enrichment

- Requirement:

atom %

.[\[1\]](#)[\[3\]](#)

- Why: Lower enrichment leads to "crosstalk" (M+0 signal contribution) in the analyte channel, artificially inflating the calculated concentration of endogenous L-Carnitine.[\[1\]](#)

### Chemical & Chiral Purity[\[1\]](#)

- Requirement:

Chemical Purity;

D-Carnitine.[\[1\]](#)

- Validation: Verify via chiral HPLC or polarimetry. D-Carnitine does not participate in

-oxidation and can confound enzymatic assays, though MS distinguishes it only by chiral chromatography.

## Counter-Ion Stoichiometry

- Requirement: Chloride content must match theoretical values (~15-17% by weight depending on hydration).[1]
- Impact: Incorrect salt stoichiometry leads to weighing errors, resulting in inaccurate Internal Standard working solution concentrations.

## Application Workflow: LC-MS/MS Internal Standard

The following protocol outlines the preparation and use of **L-Carnitine-13C Chloride** as an internal standard for plasma quantification.

### Stock Solution Preparation

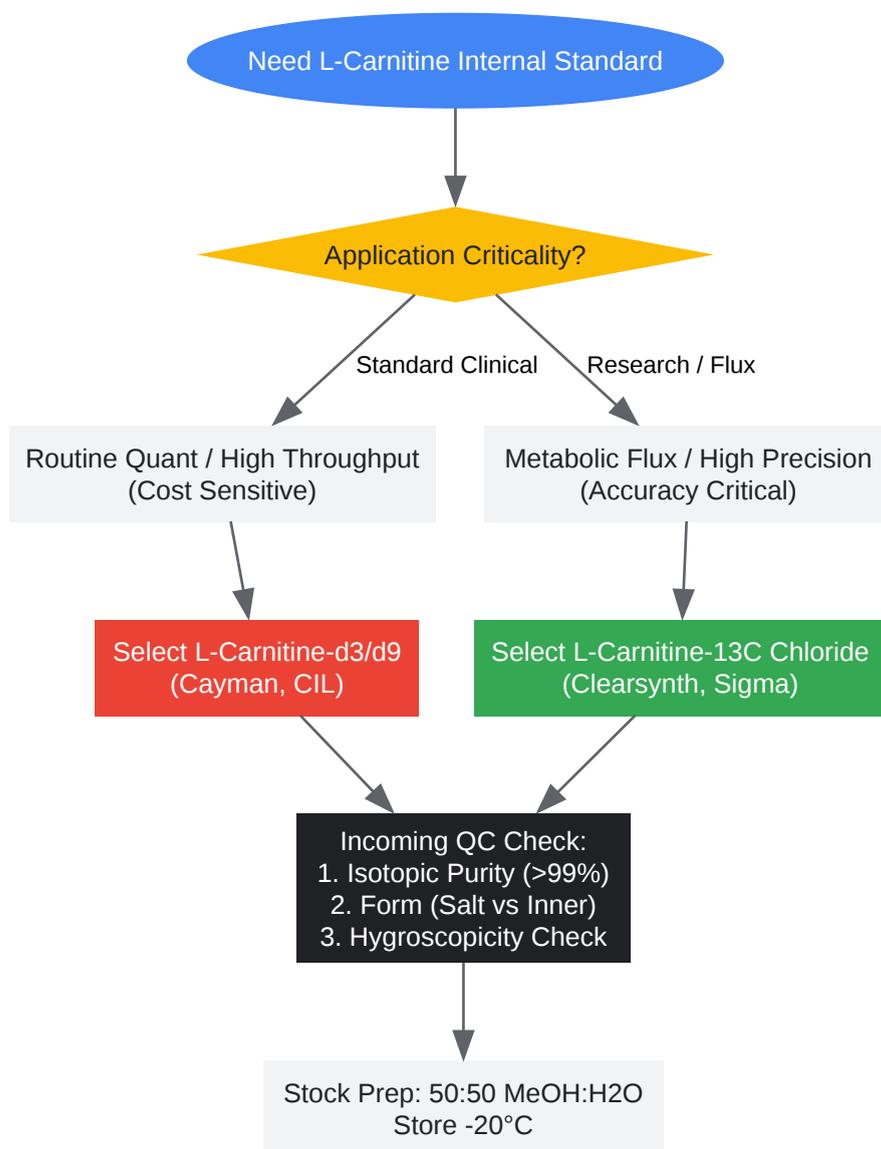
- Weighing: Equilibrate vial to room temperature. Weigh ~10 mg of **L-Carnitine-13C Chloride** into a tarred amber glass vial.[1]
- Solvent: Dissolve in 50:50 Methanol:Water (v/v) to create a 1 mg/mL Primary Stock.
  - Note: Pure methanol can cause precipitation of the chloride salt at high concentrations; water ensures complete dissociation.
- Storage: Store at -20°C. Stable for 12 months.

### Working Solution (Spiking)

- Dilution: Dilute Primary Stock with Acetonitrile (containing 0.1% Formic Acid) to a concentration of 10  $\mu\text{M}$  (approx. 2  $\mu\text{g/mL}$ ).
- Usage: Add 10  $\mu\text{L}$  of Working Solution to 50  $\mu\text{L}$  of biological sample (Plasma/Serum) prior to protein precipitation.

## Visual Workflow: Sourcing & QC

The following diagram illustrates the decision logic for selecting the correct isotope and the subsequent QC process.



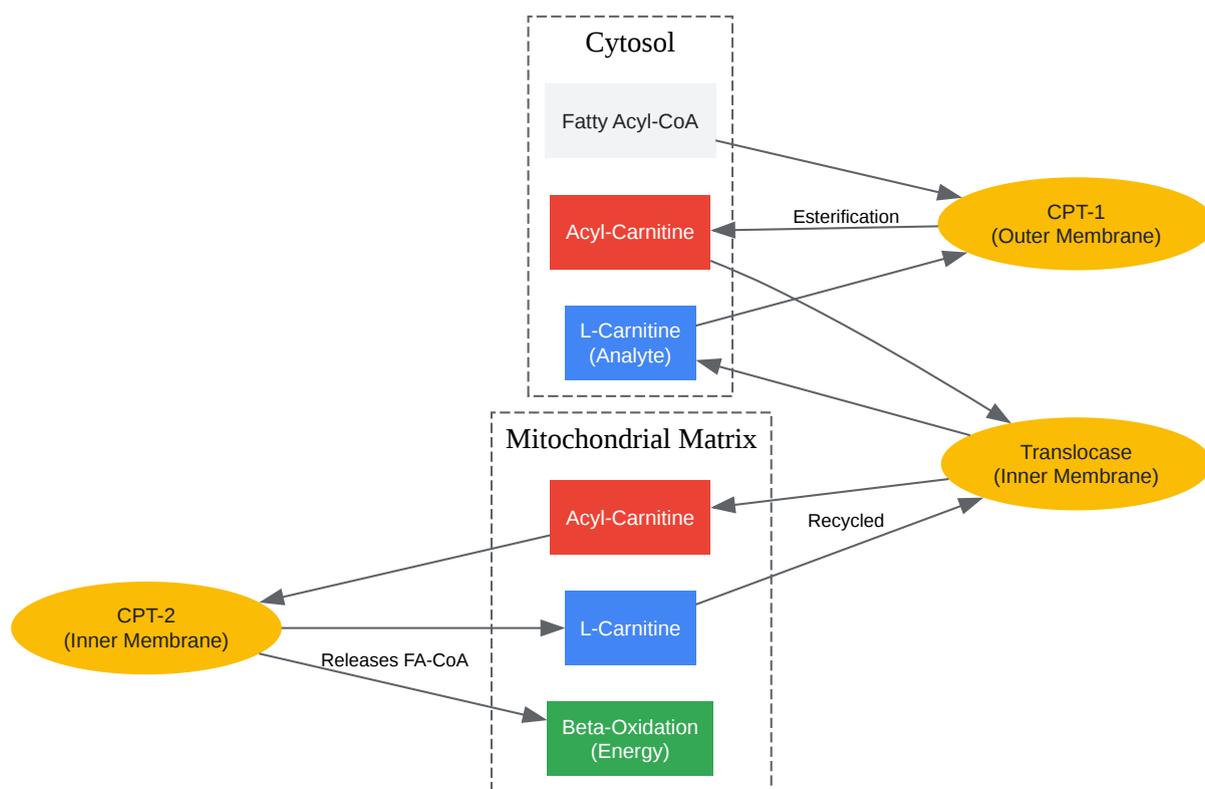
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Figure 1: Strategic sourcing decision tree for L-Carnitine Internal Standards.

## Metabolic Context: The Carnitine Shuttle

Understanding the biological role of L-Carnitine is essential for interpreting quantitative data.[1] It facilitates the transport of long-chain fatty acids into the mitochondria for

-oxidation.[1][5]



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Figure 2: The Carnitine Shuttle Pathway.[1] L-Carnitine-13C is used to quantify the "Free Carnitine" pool (Blue Nodes).[1]

## References

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## Sources

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